

A Technical Guide to the Physical Properties of Magnesium Bromide Hexahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium;bromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of magnesium bromide hexahydrate ($\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$). The information is curated for professionals in research, scientific, and drug development fields, with a focus on presenting clear, quantitative data and outlining the general experimental approaches for their determination.

Core Physical Properties

Magnesium bromide hexahydrate is an inorganic compound that exists as a white, crystalline solid.^{[1][2]} It is known for its hygroscopic nature, readily absorbing moisture from the atmosphere.^[3] This compound is comprised of a magnesium cation (Mg^{2+}) and two bromide anions (Br^-), with six water molecules integrated into its crystal lattice.

Quantitative Data Summary

The following table summarizes the key physical properties of magnesium bromide hexahydrate, compiled from various sources.

Property	Value	Units
Molecular Formula	MgBr ₂ ·6H ₂ O	
Molecular Weight	292.20	g/mol
Melting Point	172.4 (decomposes)	°C
Density	2.07	g/cm ³
Solubility in Water	316 (at 0 °C)	g/100 mL
Crystal System	Monoclinic	
Appearance	Colorless monoclinic crystals	

[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols for Property Determination

While specific, detailed experimental protocols for determining each physical property of magnesium bromide hexahydrate are not readily available in the public domain, this section outlines the general methodologies employed for characterizing hydrated compounds.

Determination of Molecular Weight

The molecular weight of magnesium bromide hexahydrate is a calculated value based on the atomic weights of its constituent elements (Magnesium, Bromine, Hydrogen, and Oxygen) and its chemical formula, MgBr₂·6H₂O.[\[5\]](#)

Melting Point Determination

The melting point of a hydrated salt like magnesium bromide hexahydrate is typically determined using a melting point apparatus. A small, powdered sample is placed in a capillary tube and heated at a controlled rate. The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded. It is important to note that magnesium bromide hexahydrate decomposes at its melting point.[\[4\]](#)

Density Measurement

The density of a solid can be determined by several methods, including gas pycnometry, which measures the volume of the solid by displacing a known volume of gas. The density is then calculated by dividing the mass of the sample by the measured volume.

Solubility Analysis

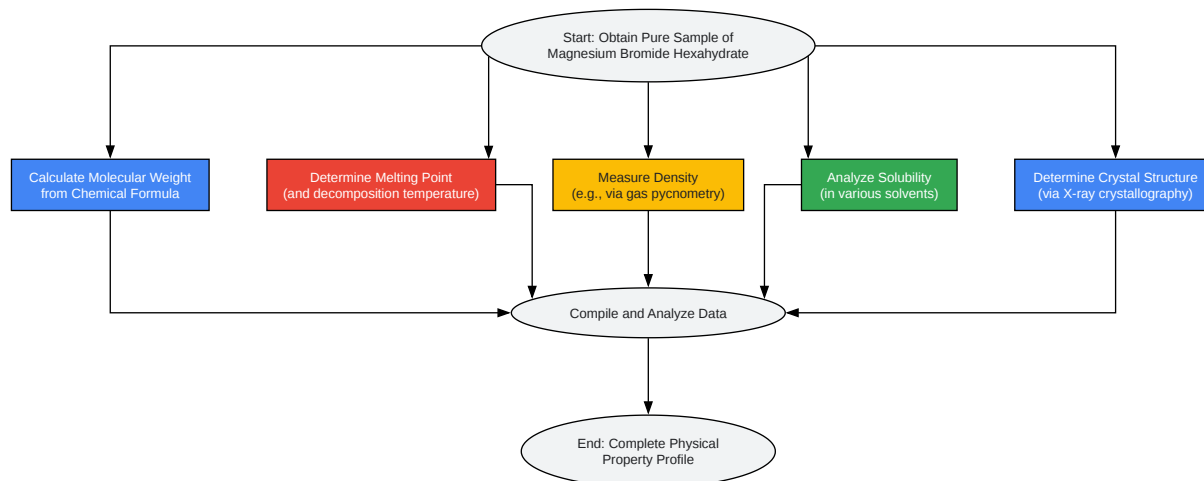
To determine the solubility of magnesium bromide hexahydrate in water, a saturated solution is prepared at a specific temperature (e.g., 0 °C). A known volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solid is measured. The solubility is expressed as the mass of the solute that can dissolve in 100 mL of the solvent at that temperature.

Crystal Structure Analysis

The crystal structure of magnesium bromide hexahydrate is determined using X-ray crystallography.[4] This technique involves passing X-rays through a single crystal of the compound. The diffraction pattern of the X-rays is then analyzed to determine the arrangement of atoms within the crystal lattice, including the parameters of the unit cell and the overall crystal system. The crystal system for magnesium bromide hexahydrate has been identified as monoclinic.[6]

Logical Workflow for Physical Property Characterization

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a hydrated compound like magnesium bromide hexahydrate.



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Caption: Workflow for characterizing the physical properties of a hydrated salt.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Magnesium Bromide Hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13915299#physical-properties-of-magnesium-bromide-hexahydrate]

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